

Application Notes and Protocols for Iptribiazopyrid in Direct-Seeded Rice Systems

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Compound of Interest

Compound Name: *Iptribiazopyrid*

Cat. No.: *B15601563*

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Introduction

Iptribiazopyrid is a novel herbicide active ingredient developed by Nissan Chemical Corporation, demonstrating high efficacy for weed control in paddy rice, particularly in direct-seeded rice (DSR) systems.^[1] As a new entrant in the herbicide market, with a projected launch in 2027, it offers a unique mode of action and a high degree of safety for rice crops, making it a significant tool for managing resistant weeds.^{[1][2]} These application notes provide a comprehensive overview of **Iptribiazopyrid**, its mechanism of action, and protocols for its evaluation in a research and development setting.

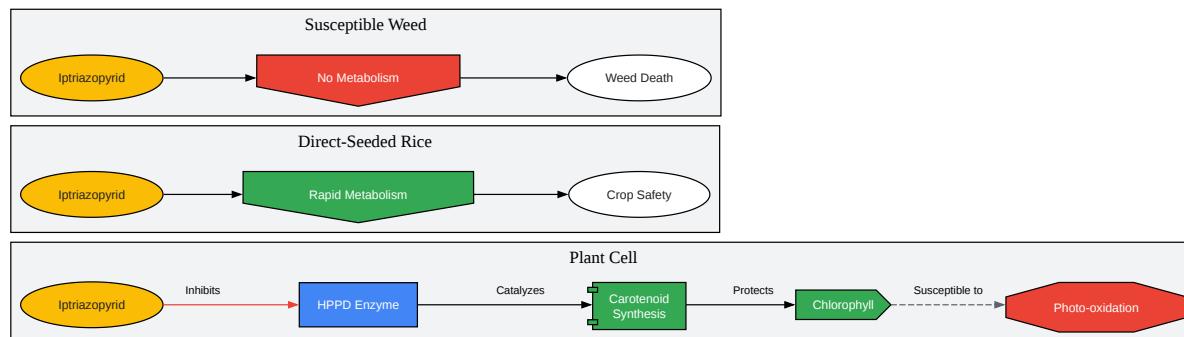
Chemical and Toxicological Profile

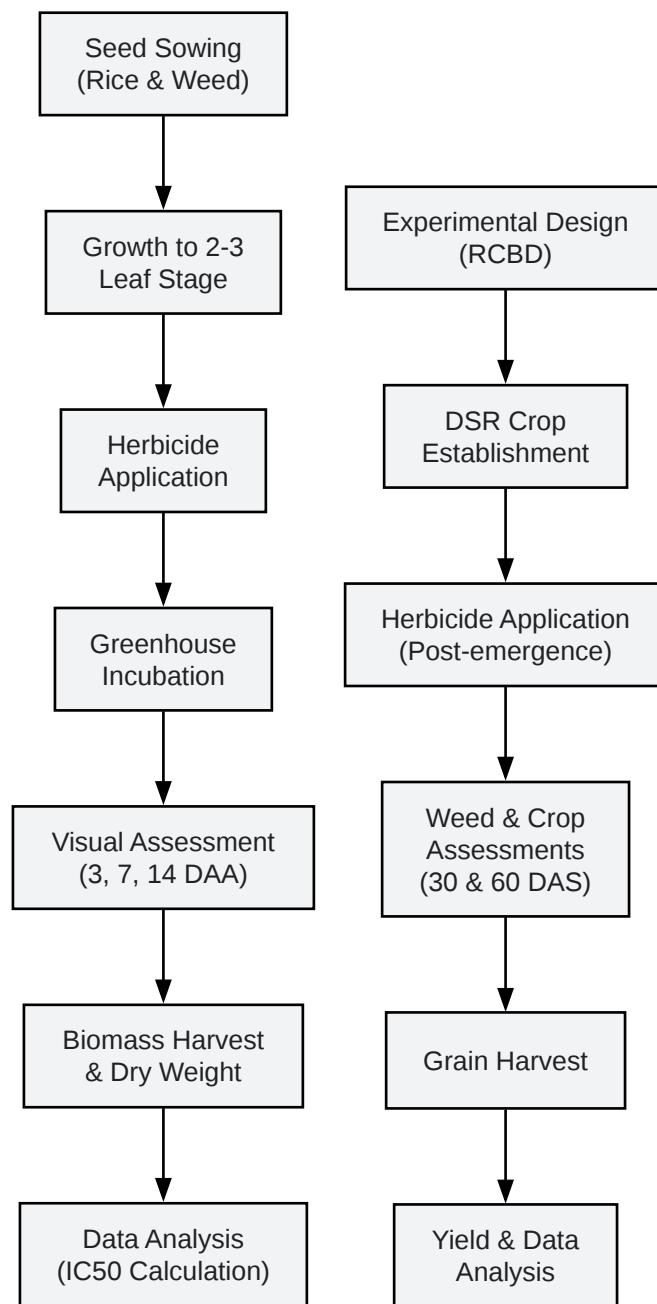
Property	Value	Reference
Active Ingredient	Iptriazopyrid	--INVALID-LINK--[3]
Development Code	NC-656	--INVALID-LINK--[4]
CAS Registry Number	1994348-72-9	--INVALID-LINK--[5]
Mode of Action	Inhibitor of 4-hydroxyphenylpyruvate dioxygenase (HPPD)	--INVALID-LINK--[1]
HRAC Group	Group 27	--INVALID-LINK--[1]
Key Characteristics	- Novel azole carboxamide structure- High selectivity for rice- Effective against resistant grass weeds	--INVALID-LINK--[1]

Mechanism of Action and Selectivity

Iptriazopyrid functions by inhibiting the plant enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).[1][2] This enzyme is crucial for carotenoid synthesis. Inhibition of HPPD leads to a depletion of carotenoids, which are essential for protecting chlorophyll from photo-oxidation. The resulting effect on susceptible weeds is a characteristic bleaching or chlorosis, followed by necrosis and death.

The selectivity of **Iptriazopyrid** in rice is a key feature for its use in DSR systems. This selectivity is achieved through differential metabolism.[1][2] Rice plants can rapidly metabolize and detoxify **Iptriazopyrid**, rendering it harmless.[1][2] In contrast, target weeds such as barnyard grass (*Echinochloa crus-galli*) and red sprangletop lack this metabolic pathway, leading to the accumulation of the herbicide and subsequent phytotoxicity.[1]





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